

Personal protective equipment for handling [Orn5]-URP TFA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: [Orn5]-URP TFA

Cat. No.: B612400

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Essential Safety and Handling Guide for [Orn5]-URP TFA

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **[Orn5]-URP TFA**. Adherence to these procedures is essential for ensuring personal safety and maintaining experimental integrity.

Chemical Identifier:

- Substance: **[Orn5]-URP TFA**
- Synonyms: ACFW-{Orn}-YCV (Disulfide bridge:Cys2-Cys7)[1]
- Molecular Formula: C50H63F3N10O12S2[1]
- Molecular Weight: 1117.22[1]

Hazard Identification and Personal Protective Equipment (PPE)

[Orn5]-URP TFA is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. The trifluoroacetate (TFA) salt can also cause skin and eye irritation upon

direct contact, and inhalation of the powder may lead to respiratory sensitization[2]. Therefore, stringent adherence to PPE protocols is mandatory.

Required Personal Protective Equipment:

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical-resistant, providing a complete seal around the eyes to protect from splashes.[2][3]
Hand Protection	Nitrile Gloves	Chemical-resistant. Must be changed between samples and immediately if contaminated.[2][3]
Body Protection	Laboratory Coat	Full-coverage to protect skin and clothing.[2][3]
Foot Protection	Closed-toe Shoes	Non-permeable footwear is required to prevent chemical contact.[2][3]
Respiratory Protection	Fume Hood	All handling of the lyophilized powder and reconstitution should be performed in a certified chemical fume hood to prevent inhalation.[2][4]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedure for safely handling [Orn5]-URP TFA from receipt to preparation of a stock solution.

- Preparation and Inspection:
 - Before handling, ensure a designated workspace is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are accessible[4].

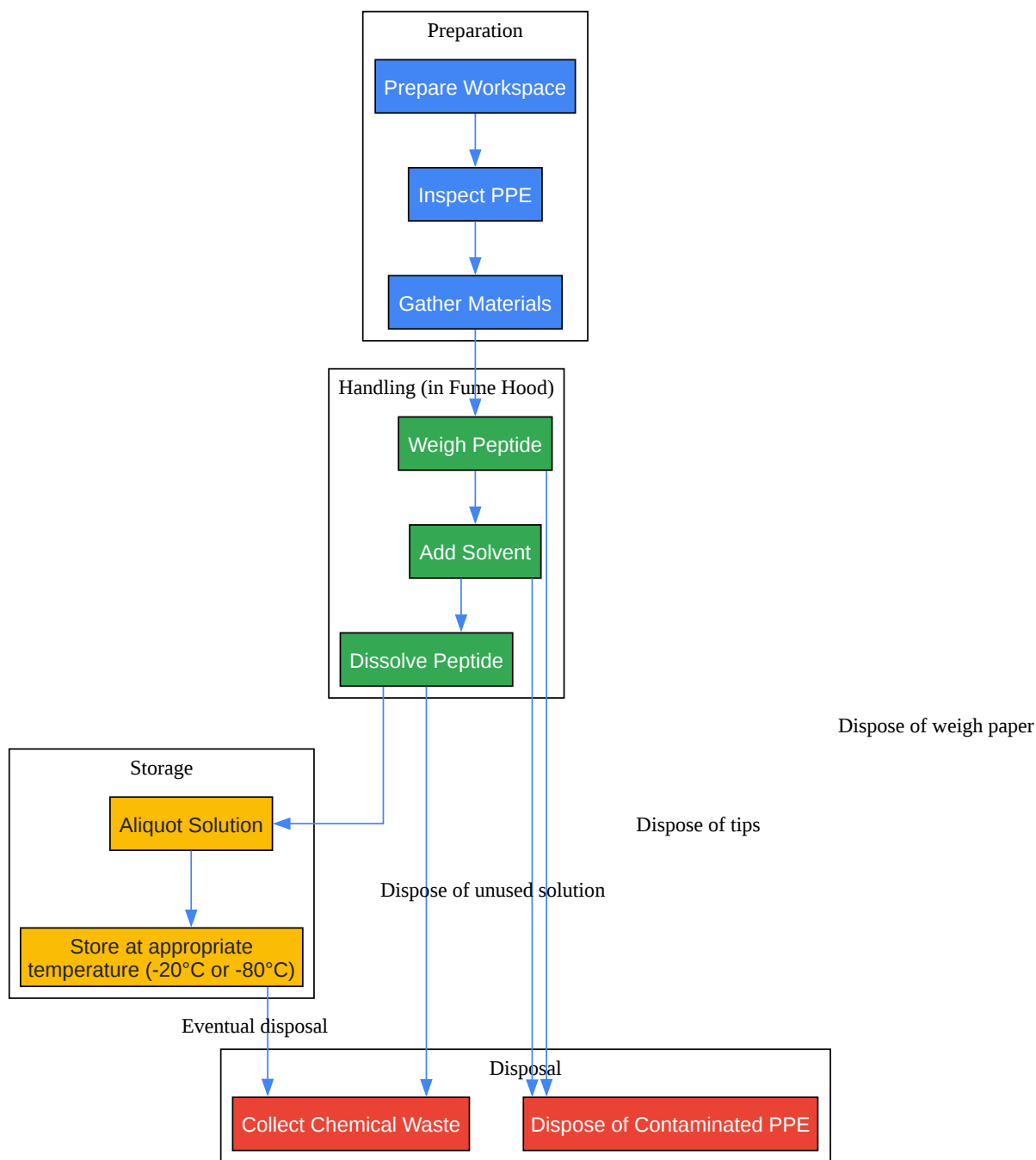
- Inspect all PPE for integrity before use. Damaged PPE must be replaced immediately[3].
- Handling Lyophilized Powder:
 - All procedures involving the solid peptide must be conducted within a chemical fume hood to minimize inhalation risk[2].
 - Carefully uncap the vial to avoid creating airborne dust.
 - Use a dedicated, clean spatula for weighing the desired amount of peptide.
- Reconstitution:
 - Use a sterile, appropriate solvent as per the experimental protocol. For many peptides, sterile bacteriostatic water is a suitable starting point[3].
 - Add the solvent slowly to the vial containing the peptide.
 - To dissolve, gently swirl or vortex the vial. Avoid vigorous shaking to prevent peptide degradation[3].
 - Ensure the peptide is fully dissolved before proceeding.
- Storage:
 - Lyophilized Peptide: Store at -20°C for long-term stability[3].
 - Reconstituted Peptide: For short-term use, store at 2-8°C. For longer-term storage, aliquot the solution into single-use vials and freeze at -20°C or -80°C to avoid repeated freeze-thaw cycles[3][4].
 - All containers must be clearly labeled with the chemical name, concentration, and date of preparation[3].

Disposal Plan

Proper disposal of **[Orn5]-URP TFA** and associated waste is crucial to prevent environmental contamination and ensure laboratory safety.

- Chemical Waste:
 - All unused peptide solutions and contaminated consumables (e.g., pipette tips, vials) must be collected in a designated, sealed, and clearly labeled chemical waste container[2].
 - Separate aqueous and organic waste streams[2].
 - Never dispose of peptide waste down the drain or in regular trash[2].
- Contaminated PPE:
 - Dispose of used gloves and other contaminated disposable PPE in the designated chemical waste container.
- Spill Response:
 - In case of a spill, immediately restrict access to the area[2].
 - Wearing appropriate PPE, contain the spill with absorbent materials[2].
 - Decontaminate the area with a suitable cleaning agent and dispose of all cleanup materials as chemical waste[2].

Experimental Workflow



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Caption: Workflow for the safe handling of **[Orn5]-URP TFA**.

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- To cite this document: BenchChem. [Personal protective equipment for handling [Orn5]-URP TFA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612400#personal-protective-equipment-for-handling-orn5-urp-tfa]

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